

Proper Disposal of **tert-Butyl Phenyl Carbonate**: A Safety and Operational Guide

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Compound of Interest

Compound Name: *tert-Butyl phenyl carbonate*

Cat. No.: B128739

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical reagents is paramount. This guide provides essential safety and logistical information for the proper disposal of **tert-Butyl phenyl carbonate**, a common reagent in organic synthesis. Adherence to these procedures is critical for maintaining a safe laboratory environment and complying with regulatory standards.

Hazard Profile and Safety Precautions

While some sources may not classify **tert-Butyl phenyl carbonate** as a hazardous substance under OSHA 29 CFR 1910.1200, other safety data sheets (SDS) indicate that it can cause skin and serious eye irritation, and may cause respiratory irritation.^[1] Furthermore, there are warnings of potential damage to fertility or an unborn child and possible organ damage through prolonged or repeated exposure. It is also noted as being toxic to aquatic life with long-lasting effects. Given these potential hazards, it is imperative to handle **tert-Butyl phenyl carbonate** with care and to use appropriate personal protective equipment (PPE).

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.^{[1][2]}
- Hand Protection: Chemical-resistant gloves are required.^{[1][3]}
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.^{[1][2]}

- Respiratory Protection: Use only in a well-ventilated area.[\[1\]](#) If ventilation is inadequate, a suitable respirator should be worn.

Spill Management and Cleanup

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

Spill Cleanup Protocol:

- Ensure adequate ventilation and remove all sources of ignition.[\[3\]](#)
- Wear appropriate PPE as outlined above.[\[1\]](#)[\[3\]](#)
- Contain the spill: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains, waterways, or soil.[\[1\]](#)[\[3\]](#)
- Absorb the spill: Use an inert, non-combustible absorbent material, such as sand or earth, to absorb the spilled liquid.
- Collect the waste: Carefully sweep or vacuum the absorbed material and place it into a suitable, labeled, and closed container for disposal.[\[1\]](#)[\[3\]](#)
- Decontaminate the area: Clean the spill area thoroughly with a suitable solvent, followed by washing with soap and water.
- Dispose of waste: The collected waste and any contaminated cleaning materials must be disposed of as hazardous waste in accordance with all local, state, and federal regulations.
[\[1\]](#)[\[4\]](#)

Disposal Procedures

The disposal of **tert-Butyl phenyl carbonate** and its containers must be conducted in compliance with all applicable environmental regulations. A hierarchical approach to waste management should be followed.[\[4\]](#)

Step-by-Step Disposal Guidance:

- Waste Characterization: Determine if the waste is contaminated.
 - Unused and Uncontaminated Product: If the material is unused and uncontaminated, recycling or reclamation may be possible. Consult with the manufacturer for recycling options or consider reclamation through methods like filtration or distillation.[4]
 - Contaminated Product or Waste: If the product is contaminated or is a waste residue, it must be treated as hazardous waste.
- Waste Segregation and Storage:
 - Store chemical waste in its original or a compatible, properly labeled container.
 - Do not mix with other waste materials.
 - Keep containers tightly closed and store in a cool, dry, well-ventilated area.[1]
- Final Disposal:
 - Dispose of the contents and container at an approved waste disposal plant.[1][5]
 - Methods such as incineration or burial at an approved site are recommended for the final disposal of the residue.[4]
 - Empty containers should be recycled if possible, or disposed of in an authorized landfill.[4]
 - Never allow wash water from cleaning equipment to enter drains; collect all wash water for treatment before disposal.[4]

Quantitative Data and Classifications

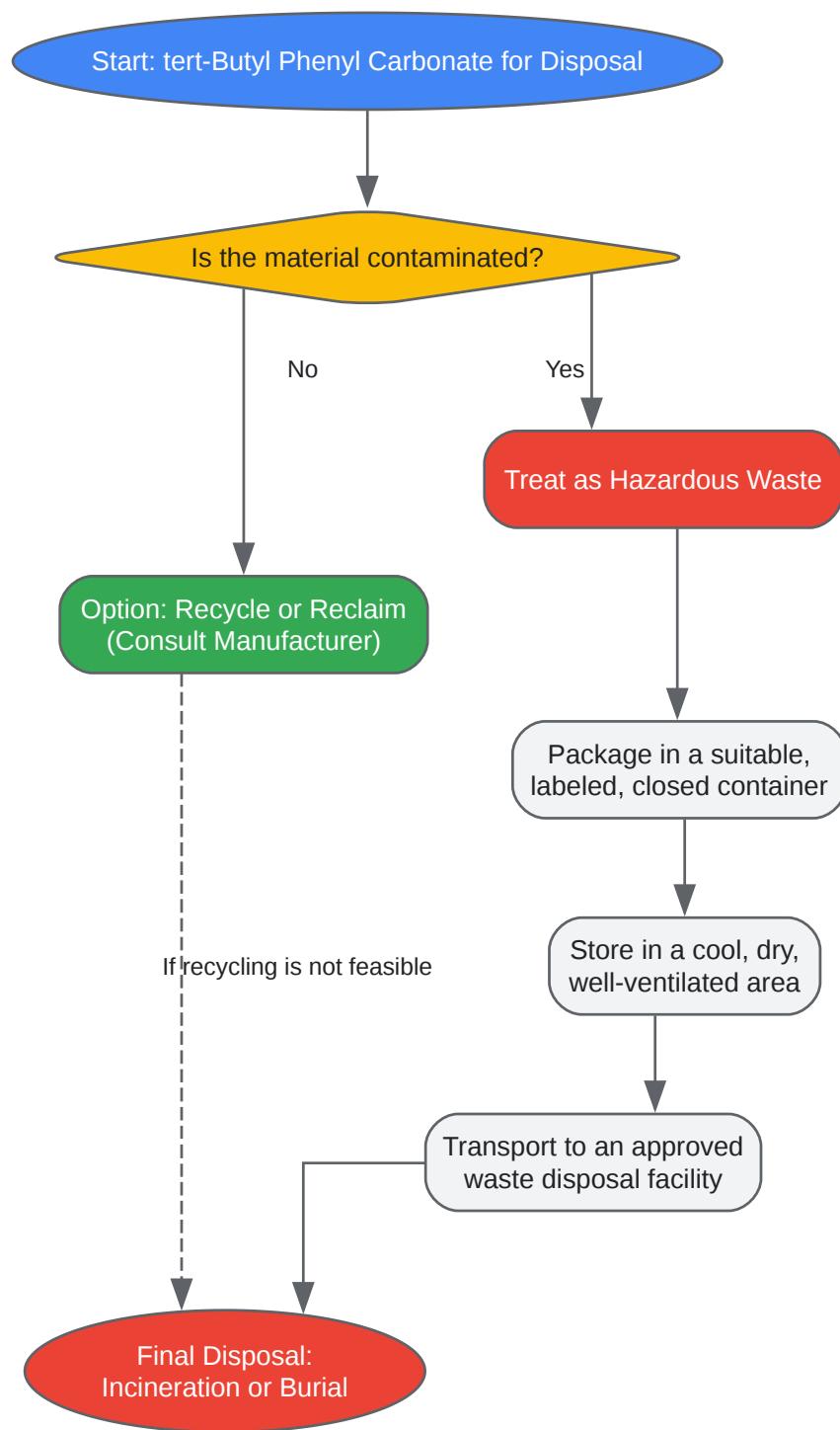
The following table summarizes key hazard statements and disposal-related information for **tert-Butyl phenyl carbonate**.

Parameter	Value / Statement	Source
GHS Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[1]
GHS Precautionary Statement (Disposal)	P501: Dispose of contents/container to an approved waste disposal plant.	[1][5]
Flash Point	101 °C / 213.8 °F (closed cup)	[2][6]
Density	1.05 g/mL at 20 °C	[2][6]
Storage Class	10 - Combustible liquids	[6]

Note: Experimental protocols for the determination of these values are not provided in the reviewed safety data sheets.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **tert-Butyl phenyl carbonate**.



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Caption: Disposal workflow for **tert-Butyl phenyl carbonate**.

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